

BDP-13176: Application Notes and Protocols for In Vitro Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BDP-13176

Cat. No.: B15606656

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Introduction

BDP-13176 is a potent and specific small-molecule inhibitor of Fascin-1, an actin-bundling protein that plays a critical role in regulating cell motility. Fascin-1 is overexpressed in numerous cancers and is associated with increased metastatic potential and poor prognosis. By cross-linking actin filaments into tight, parallel bundles, Fascin-1 is integral to the formation of cellular protrusions such as filopodia and invadopodia, which are essential for cell migration and invasion. **BDP-13176** binds to Fascin-1, inhibiting its actin-bundling activity and thereby presents a promising therapeutic strategy to impede cancer cell metastasis. These application notes provide detailed protocols for in vitro studies to investigate the effects of **BDP-13176** on cell functions related to metastasis.

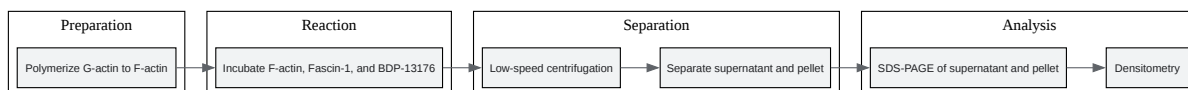
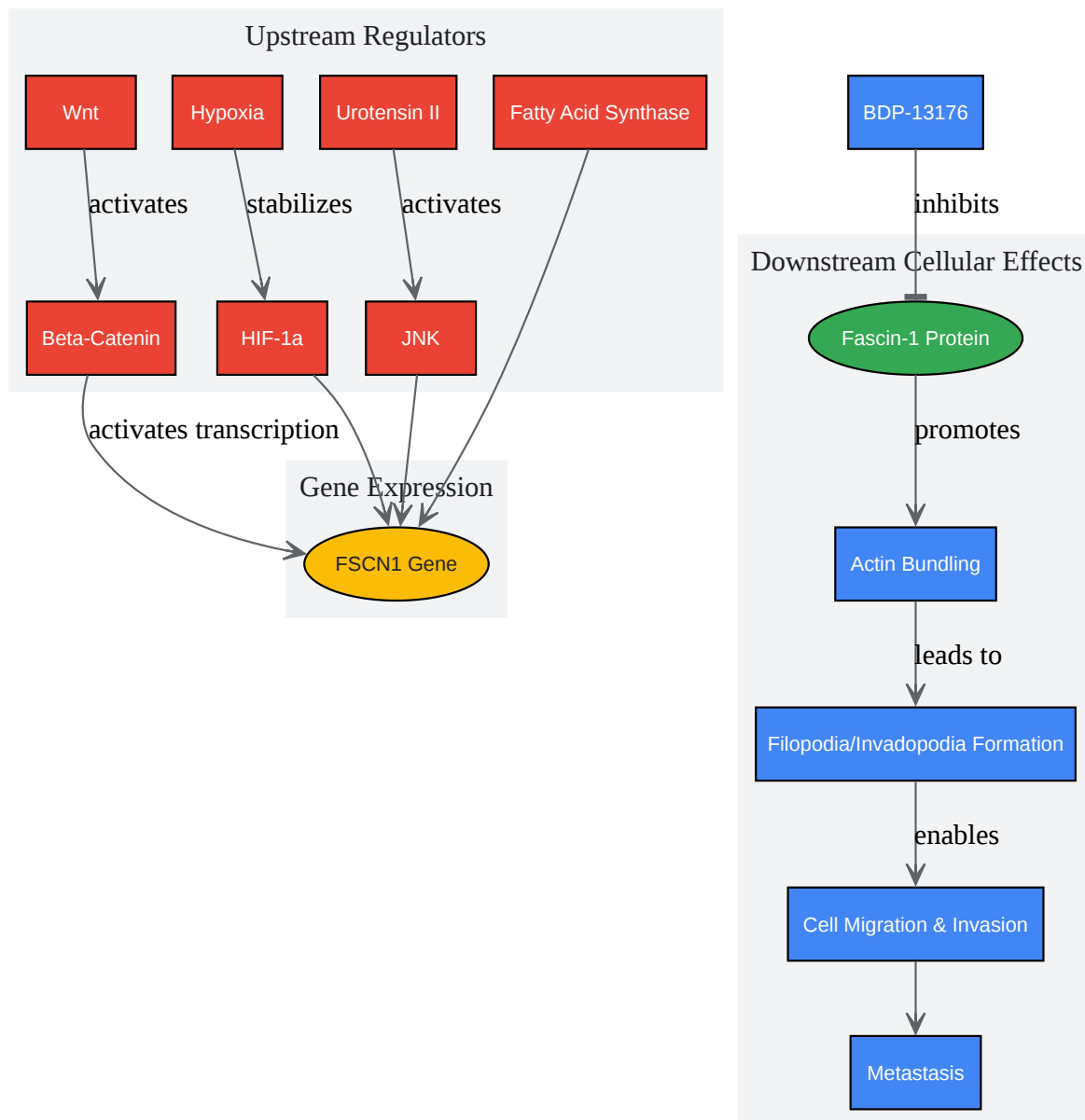
Quantitative Data Summary

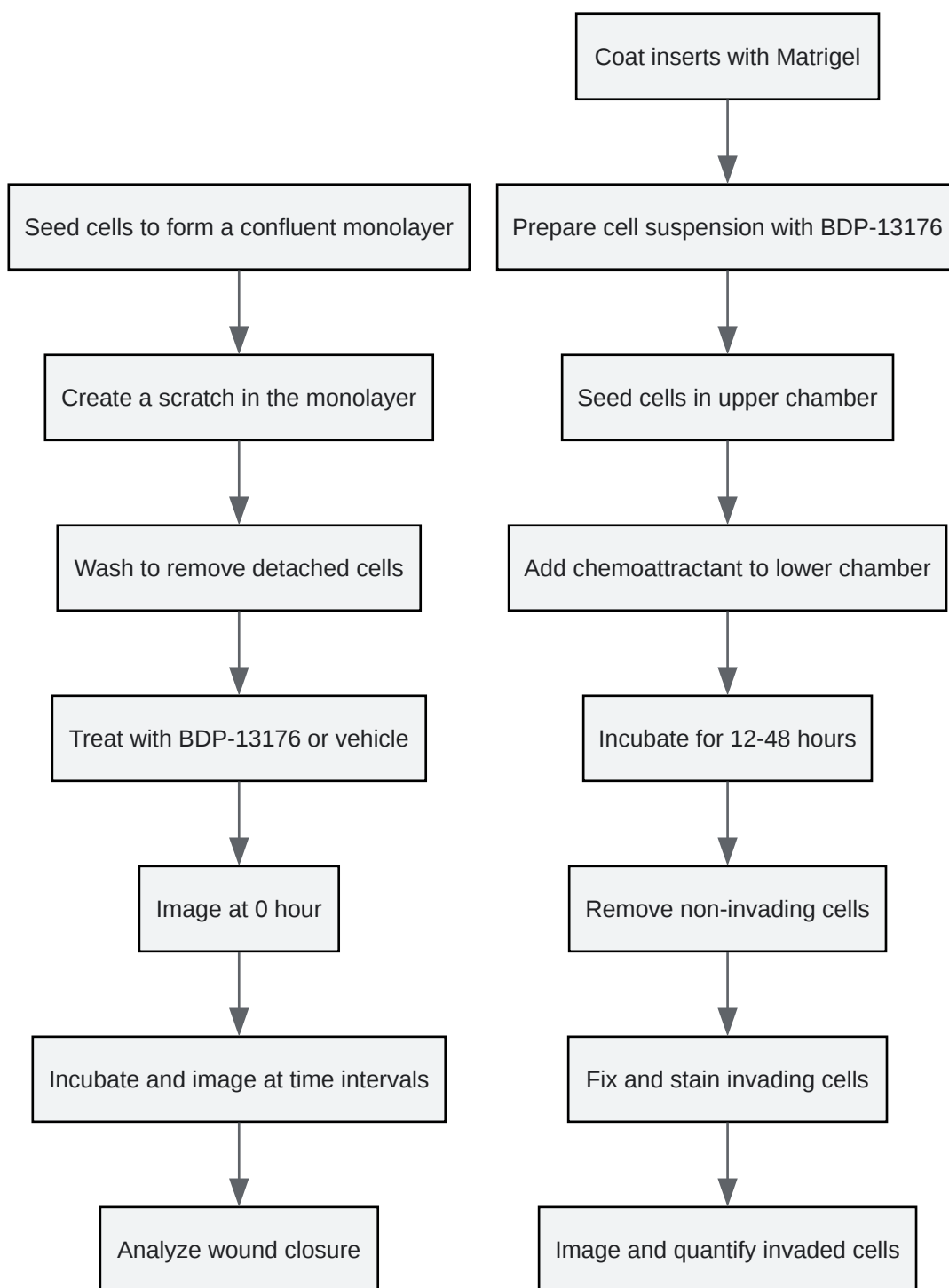
The following table summarizes the key quantitative data for **BDP-13176** from in vitro studies.

Parameter	Value	Notes
Target	Fascin-1	An actin-bundling protein.
Binding Affinity (Kd)	90 nM	Determined by Surface Plasmon Resonance (SPR) and Isothermal Titration Calorimetry (ITC).[1]
IC50	240 nM	Concentration for 50% inhibition of Fascin-1 actin-bundling activity.[1][2]
Effective Concentration Range (In Vitro)	0 - 1 µM	Inhibits Fascin-1 bundling activity in biochemical assays. [1][2]
Concentration for Dendritic Cell Studies	5 x 10 ⁻⁵ M (50 µM)	Used in studies with bone-marrow-derived dendritic cells.

Signaling Pathway

Fascin-1 is a key downstream effector in various signaling pathways that promote cell migration and invasion. Its expression is regulated by oncogenic pathways such as Wnt/β-catenin. Once expressed, Fascin-1 acts on the actin cytoskeleton to facilitate the formation of migratory protrusions.





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References

- [1. Structural Analysis of Human Fascin-1: Essential Protein for Actin Filaments Bundling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Fascin Inhibitors Decrease Cell Migration and Adhesion While Increase Overall Survival of Mice Bearing Bladder Cancers \[mdpi.com\]](#)
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